

# Essential Safety and Operational Guide for Handling N-Methylhomoveratrylamine

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## Compound of Interest

Compound Name: N-Methylhomoveratrylamine

Cat. No.: B126883

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **N-Methylhomoveratrylamine** (CAS No. 3490-06-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**N-Methylhomoveratrylamine** is classified as a hazardous substance. All personnel must be aware of its potential risks before handling.

Hazard Classification	GHS Hazard Statement
Skin Irritation	H315: Causes skin irritation[1][2][3][4]
Eye Irritation	H319: Causes serious eye irritation[1][2][3][4]
Acute Toxicity (Oral)	H302: Harmful if swallowed[2]
Serious Eye Damage	H318: Causes serious eye damage[2]
Respiratory Irritation	H335: May cause respiratory irritation[1][3][4]

Signal Word: Warning[1][3][4]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **N-Methylhomoveratrylamine** to minimize exposure.<sup>[5][6]</sup>

Protection Type	Recommended Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles	Conforming to EN166 (EU) or NIOSH (US) standards <sup>[7]</sup>
Hand Protection	Chemical-resistant gloves	Nitrile rubber is a suitable option. Gloves must be inspected before use and disposed of properly after. <sup>[7][8]</sup>
Skin and Body Protection	Laboratory coat, long-sleeved clothing	Provides a barrier against accidental skin contact. <sup>[8]</sup>
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. For higher-level protection, use appropriate respirator cartridges.	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher levels, an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridge is recommended. <sup>[7]</sup>

## Experimental Protocols: Safe Handling and Storage

Adherence to the following procedural steps will minimize exposure and mitigate potential hazards.

### Preparation and Area Setup:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.<sup>[8]</sup>
- Verify that an emergency shower and eyewash station are readily accessible.<sup>[8]</sup>
- Assemble all necessary equipment and reagents before beginning work.<sup>[8]</sup>

### Donning Personal Protective Equipment (PPE):

- Put on a fully buttoned laboratory coat.[8]
- Wear safety glasses with side shields or chemical safety goggles.[8]
- Don chemical-resistant gloves, inspecting them for any tears or perforations beforehand.[7][8]

#### Handling the Compound:

- Handle **N-Methylhomoveratrylamine** in a well-ventilated area, ideally within a certified chemical fume hood, to minimize inhalation exposure.[7][8]
- Avoid direct contact with skin and eyes.[7][8]
- Prevent the formation of dust or aerosols during handling.[7][8]
- After handling, wash hands thoroughly with soap and water.[7][8]

#### Storage:

- Store **N-Methylhomoveratrylamine** in a tightly closed container.[1][3][4]
- Keep the container in a cool, dry, and well-ventilated place.[3][4][7]
- The compound is hygroscopic and should be stored under an inert gas.[7]
- Store locked up.[1][3][4]

## Emergency Procedures

#### First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][7]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1][7]

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)[\[7\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)[\[7\]](#)

#### Accidental Release Measures:

- Use personal protective equipment.[\[1\]](#)[\[7\]](#)
- Avoid dust formation and breathing vapors, mist, or gas.[\[1\]](#)[\[7\]](#)
- Ensure adequate ventilation and evacuate personnel to safe areas.[\[1\]](#)[\[7\]](#)
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[1\]](#)[\[7\]](#)
- Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[\[7\]](#)

## Disposal Plan

Chemical waste containing **N-Methylhomoveratrylamine** must be handled as hazardous waste.

#### Waste Segregation and Collection:

- Collect all waste materials, including contaminated gloves, wipes, and disposable labware, in a designated and clearly labeled hazardous waste container.[\[8\]](#)
- Never mix incompatible wastes.[\[9\]](#)
- The first rinse of any container that held the chemical must be collected as hazardous waste.[\[9\]](#)

#### Container Management:

- Keep the waste container securely closed when not in use.[\[8\]](#)

- Store the waste container in a designated secondary containment area.[8]

#### Disposal Method:

- Dispose of the chemical waste through your institution's authorized hazardous waste disposal program.[7][8]
- Do not dispose of it down the drain or in regular trash.[8][10]
- A licensed professional waste disposal service should be contacted to dispose of this material.[7]

## Workflow for Safe Handling of N-Methylhomoveratrylamine

Caption: Workflow for the safe handling of **N-Methylhomoveratrylamine**.

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